

Trimethylsilyl acetate molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Trimethylsilyl acetate

Cat. No.: B1583800

[Get Quote](#)

An In-depth Technical Guide to **Trimethylsilyl Acetate**: Core Properties

For researchers, scientists, and professionals in drug development, a precise understanding of chemical reagents is paramount. This guide focuses on the fundamental physicochemical properties of **trimethylsilyl acetate**, a versatile compound used in organic synthesis.

Core Properties of Trimethylsilyl Acetate

Trimethylsilyl acetate is an organosilicon compound frequently utilized as a derivatizing agent and a protecting group for alcohols and amines in complex molecule synthesis.^[1] Its chemical identity is defined by its molecular formula and molecular weight.

Molecular Formula: The empirical formula for **trimethylsilyl acetate** is C₅H₁₂O₂Si.^{[1][2][3][4]}

Molecular Weight: The calculated molecular weight of **trimethylsilyl acetate** is approximately 132.23 g/mol.^{[1][3][4]}

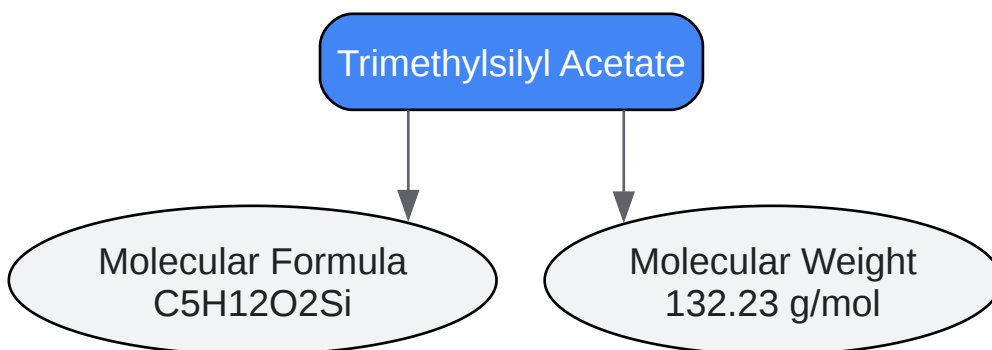
Data Presentation

The essential quantitative data for **trimethylsilyl acetate** is summarized in the table below for clarity and quick reference.

Property	Value	Source
Molecular Formula	C5H12O2Si	[1][2][3][4]
Molecular Weight	132.23 g/mol	[1][3][4]
CAS Number	2754-27-0	[1][3][5]
Density	0.88 g/mL	[1]
Boiling Point	108 °C	[1]
Melting Point	-32 °C	[1][5]

Logical Relationship Diagram

The following diagram illustrates the direct relationship between the compound and its fundamental chemical properties.



[Click to download full resolution via product page](#)

Core properties of **Trimethylsilyl Acetate**.

Experimental Protocols

While this guide focuses on the core properties of **trimethylsilyl acetate**, the determination of these values relies on standard analytical chemistry protocols.

Determination of Molecular Weight: The molecular weight is typically determined using mass spectrometry.

- **Sample Preparation:** A dilute solution of **trimethylsilyl acetate** is prepared in a volatile organic solvent (e.g., dichloromethane or ether).
- **Ionization:** The sample is introduced into the mass spectrometer and ionized, often using techniques like Electron Ionization (EI) or Electrospray Ionization (ESI).
- **Mass Analysis:** The resulting ions are separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole or time-of-flight).
- **Detection:** The detector records the abundance of ions at each m/z value. The peak corresponding to the molecular ion (M^+) or a protonated/adducted molecule provides the molecular weight.

Determination of Molecular Formula: High-resolution mass spectrometry (HRMS) is employed to determine the elemental composition.

- **High-Resolution Analysis:** The experiment is conducted as described above but using a high-resolution mass analyzer (e.g., Orbitrap or FT-ICR).
- **Exact Mass Measurement:** The instrument measures the m/z of the molecular ion to a high degree of accuracy (typically to four or five decimal places).
- **Formula Calculation:** The exact mass is used in conjunction with isotopic abundance patterns to calculate the most probable elemental formula that fits the experimental data, confirming the $C_5H_{12}O_2Si$ composition.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. Trimethylsilyl acetate [webbook.nist.gov]
- 3. fishersci.com [fishersci.com]

- 4. scbt.com [scbt.com]
- 5. far-chemical.com [far-chemical.com]
- To cite this document: BenchChem. [Trimethylsilyl acetate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583800#trimethylsilyl-acetate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com